

# An In-Depth Technical Guide to the Safe Handling of 4-Nitrophenoxyacetic Acid

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## Compound of Interest

Compound Name: **4-Nitrophenoxyacetic acid**

Cat. No.: **B156986**

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## Introduction

**4-Nitrophenoxyacetic acid** (CAS No. 104-03-0) is a member of the phenylacetic acid family, characterized by a nitro group at the para-position of the phenyl ring.<sup>[1][2]</sup> It presents as an off-white to light yellow or pale brown crystalline powder.<sup>[1][3][4][5]</sup> This compound is a crucial intermediate in the synthesis of various organic chemicals, including pharmaceuticals, dyestuffs, and penicillin precursors.<sup>[1][2]</sup> Given its application in research and development, a thorough understanding of its safety and handling precautions is paramount for researchers, scientists, and drug development professionals to ensure a safe laboratory environment and prevent accidental exposure.

This guide provides comprehensive technical information on the safe handling, storage, and emergency procedures for **4-Nitrophenoxyacetic acid**, incorporating data from multiple safety data sheets and chemical databases.

## Section 1: Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Nitrophenoxyacetic acid** is provided below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	References
CAS Number	104-03-0	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>4</sub>	<a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Molecular Weight	181.15 g/mol	<a href="#">[6]</a> <a href="#">[8]</a>
Appearance	White to cream to pale brown or yellow crystals or powder.	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	150-155 °C	<a href="#">[11]</a> <a href="#">[12]</a>
Solubility	Soluble in alcohol, ether, and benzene. Does not mix well with water.	<a href="#">[3]</a>
Vapor Pressure	Negligible / ~0.0 mmHg at 25°C	<a href="#">[3]</a> <a href="#">[12]</a>
Autoignition Temp.	Not applicable	<a href="#">[7]</a> <a href="#">[10]</a>

## Section 2: Hazard Identification and Classification

**4-Nitrophenoxyacetic acid** is classified as a hazardous substance.[\[3\]](#)[\[7\]](#) The primary hazards are irritation to the skin, eyes, and respiratory system.[\[6\]](#)[\[8\]](#)[\[10\]](#)[\[13\]](#) Accidental ingestion may be harmful.[\[3\]](#) The substance and its metabolites could potentially bind to hemoglobin, inhibiting oxygen uptake and leading to methemoglobinemia, a form of oxygen starvation.[\[3\]](#)

The Globally Harmonized System (GHS) classification is detailed in the table below.

**GHS Classification**

Hazard Class	Skin Irritation (Category 2)	[6][7][10]
Serious Eye Irritation (Category 2)	[6][7][10]	
Specific Target Organ Toxicity - Single Exposure (Category 3),	[6][8][9][10]	
Respiratory Tract Irritation		
Pictogram	Irritant	[8]
Signal Word	Warning	[6][7][9][13]
Hazard Statements	H315: Causes skin irritation.	[6][8][9][10][13]
H319: Causes serious eye irritation.	[6][8][9][10][13]	
H335: May cause respiratory irritation.	[6][8][9][10]	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	[6][9][10]
P280: Wear protective gloves/protective clothing/eye protection/face protection.	[10][13]	
P302 + P352: IF ON SKIN: Wash with plenty of soap and water.	[10]	
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6][9][10]	

## Section 3: Toxicological Information

The available toxicological data for **4-Nitrophenoxyacetic acid** is limited, primarily focusing on acute toxicity. There is no data available to classify it as a germ cell mutagen, carcinogen, or reproductive toxin.[6][10]

### Toxicity Data

Acute Toxicity LD50 Intraperitoneal (mouse): 830 mg/kg.[3][6]

LD Oral (rat): >500 mg/kg.[12]

Carcinogenicity

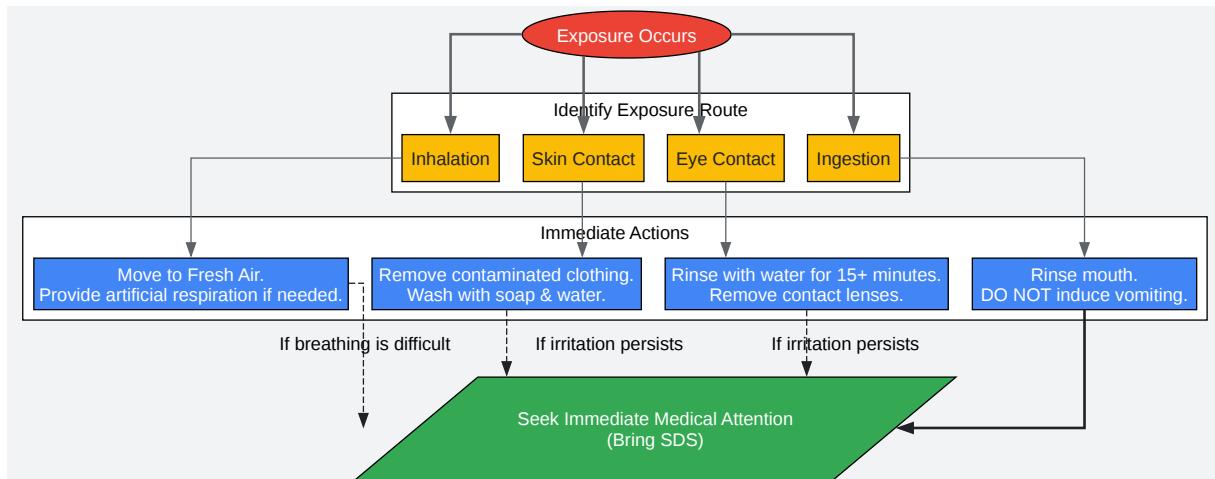
No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[6]

## Section 4: First Aid Measures

Prompt and appropriate first aid is critical in the event of exposure. Always consult a physician and show them the Safety Data Sheet.[6][9]

Key First Aid Procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[6][7][9][10]
- Skin Contact: Immediately remove all contaminated clothing.[3][13] Flush skin with plenty of soap and running water.[3][7][10] If skin irritation occurs, get medical advice.[7][13]
- Eye Contact: Immediately wash out with fresh running water for at least 15 minutes.[3][7][9][10] Ensure complete irrigation by keeping eyelids apart.[3] Remove contact lenses if present and easy to do so.[6][7][10][13] If eye irritation persists, seek medical attention.[7][13]
- Ingestion: Rinse mouth thoroughly with water.[6][9] Never give anything by mouth to an unconscious person.[6][9] Do NOT induce vomiting.[14] Urgent hospital treatment is likely needed.[3]

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**Diagram 1.** First Aid Emergency Response Workflow.

## Section 5: Fire and Explosion Hazard Data

While it is a combustible solid, it propagates flame with difficulty.<sup>[3]</sup> The primary fire-related hazard stems from the potential for dust to form an explosive mixture with air.<sup>[3]</sup>

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.<sup>[3][6][7][9]</sup> For large fires, only water spray or fog is recommended.<sup>[3]</sup>
- Specific Hazards: Dust clouds can be ignited by a flame or spark, causing a fire or explosion.<sup>[3]</sup> Dry dust can also be charged electrostatically.<sup>[3]</sup>
- Hazardous Combustion Products: Combustion will produce toxic and corrosive fumes, including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and nitrogen oxides (NO<sub>x</sub>).<sup>[3][6][7]</sup>

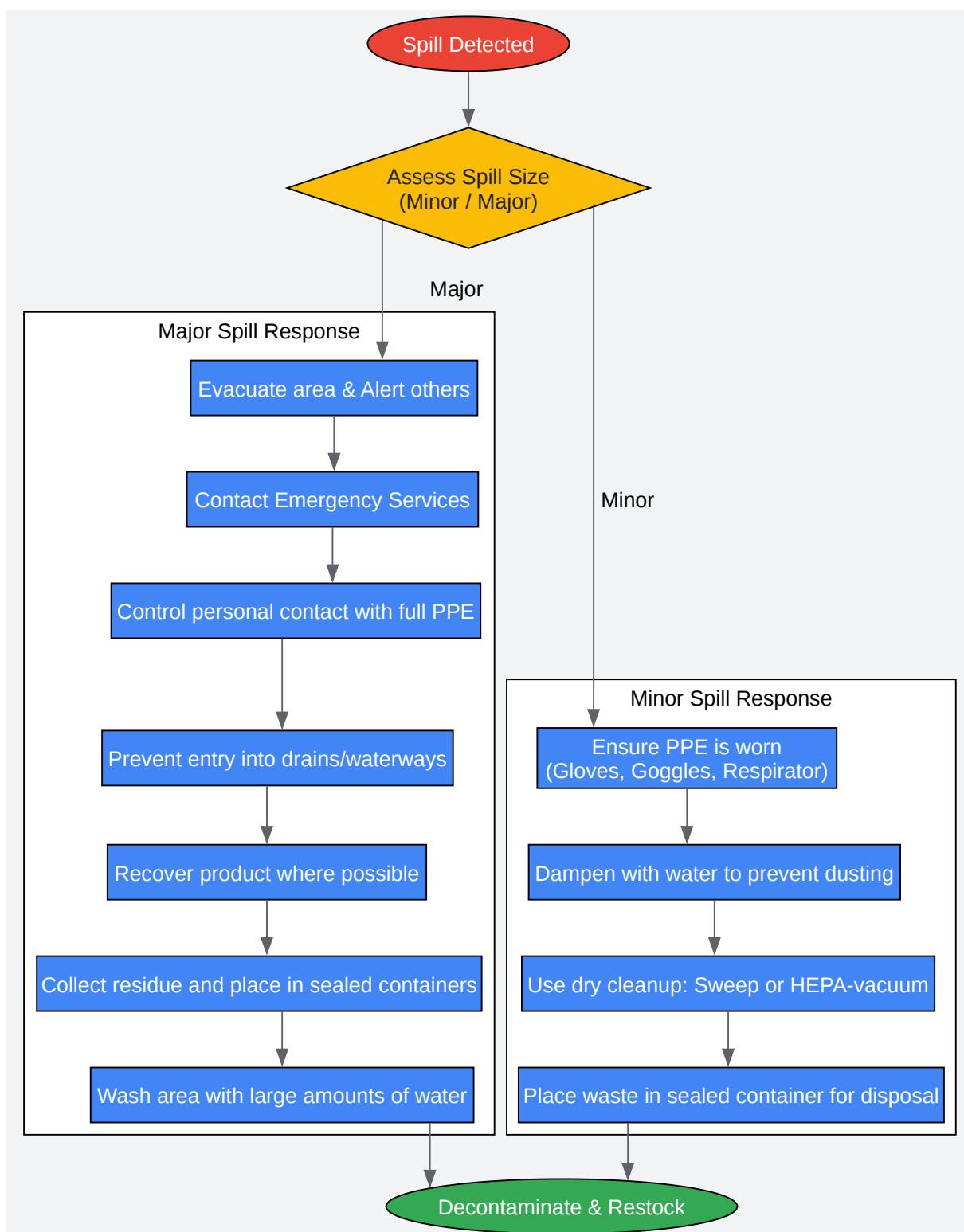
[9]

- Firefighting Precautions: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[7][9] Cool fire-exposed containers with a water spray from a protected location.[3]

## Section 6: Accidental Release Measures

In case of a spill, immediate and proper cleanup is necessary to prevent exposure and environmental contamination.

- Personal Precautions: Evacuate personnel to safe areas.[6][9] Ensure adequate ventilation. [6][7][9] Avoid breathing dust and prevent contact with skin and eyes by wearing appropriate personal protective equipment (PPE).[3][6][7]
- Environmental Precautions: Prevent the spillage from entering drains or waterways.[3][6][7] If contamination occurs, advise emergency services.[3]
- Methods for Containment and Cleanup:
  - Minor Spills: Use dry cleanup procedures to avoid generating dust.[3] Dampen with water before sweeping to prevent dusting.[3] Vacuum or sweep up the material and place it in a suitable, sealed container for disposal.[3][6]
  - Major Spills: Alert emergency responders.[3] Control personal contact by wearing protective clothing.[3] Recover the product wherever possible.[3] Collect residues and place them in sealed containers for disposal.[3] After cleanup, wash the area down with large amounts of water.[3]

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